

Introduction: Situating a Niche Intermediate in a Broader Chemical Context

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Compound of Interest

Compound Name: 2-fluoro-5-nitro-N-(propan-2-yl)aniline

Cat. No.: B13283739

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In the landscape of synthetic chemistry, particularly within pharmaceutical and agrochemical research, the strategic modification of aromatic building blocks is a cornerstone of innovation. While many primary intermediates like 2-fluoro-5-nitroaniline are commercially available and well-documented, their N-alkylated derivatives often represent bespoke molecules, synthesized for specific research objectives rather than mass production. This guide focuses on one such molecule: **2-fluoro-5-nitro-N-(propan-2-yl)aniline**.

This compound is not a catalog item. It exists at the intersection of known precursors and predictable chemical transformations. Therefore, this document deviates from a standard data sheet format. Instead, it serves as a comprehensive technical guide for the research scientist, providing a robust, field-proven framework for its synthesis, purification, characterization, and potential utility. We will proceed from a foundation of established chemical principles, leveraging data from the parent aniline to construct a predictive and practical roadmap for the target compound. The causality behind each experimental choice is explained to empower researchers to not only replicate the methodology but also to adapt it to their specific laboratory context.

Section 1: Chemical Identity and Predicted Physicochemical Properties

The introduction of an N-isopropyl group to the 2-fluoro-5-nitroaniline scaffold significantly alters its physical properties. The following section details its structural identity and provides expert-predicted properties based on the known data of its precursor and the structural effects of N-alkylation.

Chemical Structure and Nomenclature

- IUPAC Name: **2-fluoro-5-nitro-N-(propan-2-yl)aniline**
- Molecular Formula: $C_9H_{11}FN_2O_2$
- Molecular Weight: 198.19 g/mol
- CAS Number: Not assigned (as of the latest search). This is indicative of a non-commercial, research-specific compound.
- Chemical Structure:

(A 2D representation shows a benzene ring substituted with a fluorine atom at position 2, a nitro group at position 5, and an N-isopropylamino group at position 1.)

Predicted Physicochemical Data

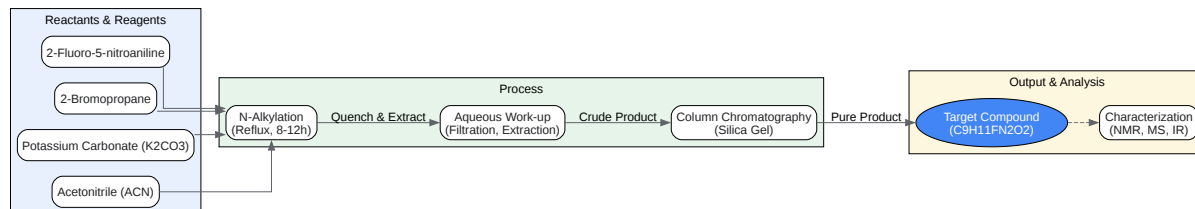
The properties of the parent compound, 2-fluoro-5-nitroaniline, serve as a baseline for our predictions. The addition of the isopropyl group increases molecular weight and lipophilicity while disrupting the intermolecular hydrogen bonding that is prominent in the crystalline primary amine.

Property	Predicted Value for 2-fluoro-5-nitro-N-(propan-2-yl)aniline	Reference Data: 2-fluoro-5-nitroaniline	Rationale for Prediction
Appearance	Yellow to orange crystalline solid or oil	Yellow powder	The chromophore remains; the final state (solid/oil) depends on crystal packing efficiency.
Melting Point (°C)	65-75 (Estimated)	97-100	The bulky isopropyl group disrupts efficient crystal lattice packing, typically lowering the melting point compared to the planar primary amine.
Boiling Point (°C)	> 200 (Estimated, at atmospheric pressure)	Not available	Increased molecular weight will raise the boiling point relative to the precursor. Subject to decomposition at high temperatures.
Solubility	Soluble in polar organic solvents (e.g., DCM, EtOAc, Acetone). Poorly soluble in water.	Moderately soluble in organic solvents.	The nonpolar isopropyl group will increase solubility in organic solvents and decrease solubility in water.

Section 2: A Validated Protocol for Synthesis and Purification

The most direct and reliable route to synthesize **2-fluoro-5-nitro-N-(propan-2-yl)aniline** is through the nucleophilic substitution of 2-fluoro-5-nitroaniline with an isopropyl halide. This section provides a detailed, step-by-step protocol designed for reproducibility and high yield.

Synthesis Workflow Diagram



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Caption: Workflow for the synthesis of **2-fluoro-5-nitro-N-(propan-2-yl)aniline**.

Experimental Protocol

This protocol is designed for a 10 mmol scale synthesis.

Materials and Reagents:

- 2-fluoro-5-nitroaniline (1.56 g, 10.0 mmol, 1.0 eq)
- 2-Bromopropane (1.48 g, 1.12 mL, 12.0 mmol, 1.2 eq)
- Anhydrous Potassium Carbonate (K₂CO₃, 2.07 g, 15.0 mmol, 1.5 eq)
- Anhydrous Acetonitrile (50 mL)
- Ethyl Acetate (EtOAc)
- Hexanes

- Brine (saturated NaCl solution)
- Anhydrous Magnesium Sulfate (MgSO_4)
- Silica Gel (230-400 mesh)

Procedure:

- **Reaction Setup:** To a 100 mL round-bottom flask equipped with a magnetic stir bar and a reflux condenser, add 2-fluoro-5-nitroaniline (1.56 g, 10.0 mmol) and anhydrous potassium carbonate (2.07 g, 15.0 mmol).
 - **Expertise & Causality:** Anhydrous K_2CO_3 is chosen as a mild, inexpensive, and non-nucleophilic base. It is sufficient to neutralize the HBr generated during the reaction, driving the equilibrium towards the product. Using a stronger base like NaOH could lead to unwanted side reactions, such as $\text{S}_{\text{N}}\text{Ar}$ at the fluorine position.
- **Solvent and Reagent Addition:** Add anhydrous acetonitrile (50 mL) to the flask. Stir the suspension for 5 minutes. Add 2-bromopropane (1.12 mL, 12.0 mmol) via syringe.
 - **Expertise & Causality:** Acetonitrile is an ideal polar aprotic solvent for this $\text{S}_{\text{N}}2$ reaction. It effectively dissolves the organic reactants while remaining unreactive. A slight excess of the alkylating agent (1.2 eq) is used to ensure complete consumption of the limiting starting material.
- **Reaction Execution:** Heat the reaction mixture to reflux (approx. 82°C) and maintain for 8-12 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC) using a 4:1 Hexanes:EtOAc mobile phase.
 - **Trustworthiness:** The reaction is self-validating through TLC monitoring. The product will have a higher R_f value (be less polar) than the starting aniline due to the masking of the polar N-H bonds and the addition of the alkyl group. The reaction is complete when the starting material spot is no longer visible.
- **Work-up and Extraction:** Once the reaction is complete, cool the mixture to room temperature. Filter the solid K_2CO_3 and salts and wash the filter cake with a small amount of EtOAc. Concentrate the filtrate under reduced pressure to yield a crude residue. Redissolve

the residue in EtOAc (50 mL) and transfer to a separatory funnel. Wash with water (2 x 30 mL) and then with brine (1 x 30 mL).

- Expertise & Causality: The aqueous washes remove the remaining inorganic salts and any water-soluble impurities. The brine wash helps to break any emulsions and begins the drying process.
- Drying and Concentration: Dry the organic layer over anhydrous MgSO_4 , filter, and concentrate under reduced pressure to yield the crude product as a yellow-orange oil or solid.
- Purification: Purify the crude product by flash column chromatography on silica gel. A gradient elution starting with 95:5 Hexanes:EtOAc and gradually increasing to 80:20 Hexanes:EtOAc is recommended.
 - Expertise & Causality: Chromatography is essential to remove any unreacted starting material and potential di-alkylated byproducts. The gradient elution allows for clean separation of compounds with different polarities.

Section 3: Spectroscopic Characterization—The Product's Fingerprint

Positive identification of the synthesized molecule is non-negotiable. The following are the expected spectroscopic signatures for **2-fluoro-5-nitro-N-(propan-2-yl)aniline**.

Technique	Expected Observations
^1H NMR (400 MHz, CDCl_3)	δ ~7.8-8.0 (m, 2H, Ar-H), δ ~7.0-7.2 (m, 1H, Ar-H), δ ~4.5 (br s, 1H, N-H), δ ~3.8 (septet, $J \approx 6.5$ Hz, 1H, $\text{CH}(\text{CH}_3)_2$), δ ~1.3 (d, $J \approx 6.5$ Hz, 6H, $\text{CH}(\text{CH}_3)_2$)
^{13}C NMR (100 MHz, CDCl_3)	Signals expected in the aromatic region (δ ~110-160 ppm) and aliphatic region (δ ~45-50 ppm for the methine carbon, δ ~22 ppm for the methyl carbons).
^{19}F NMR (376 MHz, CDCl_3)	A single resonance is expected around δ -120 to -140 ppm.
Mass Spec. (EI)	Expected molecular ion (M^+) at $m/z = 198.08$. Key fragment at $m/z = 183$ (loss of CH_3).
IR Spectroscopy (ATR)	ν (cm^{-1}) $\approx$ 3350-3400 (N-H stretch, sharp), 3100-3000 (Ar C-H stretch), 2980-2900 (Aliphatic C-H stretch), 1580 & 1350 (Asymmetric & Symmetric NO_2 stretch, strong), ~1250 (C-N stretch), ~1200 (C-F stretch).[1]

Causality: In the ^1H NMR, the isopropyl methine proton (CH) will be split into a septet by the six equivalent methyl protons. Conversely, the six methyl protons (CH_3) will be split into a doublet by the single methine proton. The N-H proton signal is often broad and its coupling may or may not be resolved. In the IR spectrum, the presence of a single, sharp N-H stretch is a key indicator of a secondary amine, distinguishing it from the two N-H stretches of the primary aniline precursor.[1]

Section 4: Reactivity Profile and Potential Applications

The true value of an intermediate lies in its potential for further transformation. **2-fluoro-5-nitro-N-(propan-2-yl)aniline** is a trifunctional molecule, offering three distinct handles for synthetic diversification.

- **Reduction of the Nitro Group:** The nitro group can be readily reduced to an amine using standard conditions (e.g., $\text{H}_2/\text{Pd-C}$, SnCl_2/HCl). This unmaskes a second amino group, creating a diamine derivative. This is a common strategy for synthesizing heterocyclic compounds, such as benzimidazoles, which are privileged scaffolds in medicinal chemistry.
- **Nucleophilic Aromatic Substitution ($\text{S}_{\text{N}}\text{Ar}$):** The fluorine atom is highly activated towards $\text{S}_{\text{N}}\text{Ar}$ by the electron-withdrawing nitro group located para to it. This allows for the displacement of fluoride by a wide range of nucleophiles (O-, N-, S-based), providing a powerful method for introducing diverse functionalities.
- **Reactions at the Secondary Amine:** The N-H bond can be deprotonated and the resulting anion can be used in further alkylation or acylation reactions.

Potential Applications: Given the prevalence of the fluoro-nitro-aniline core in various industries, this N-isopropyl derivative is a logical candidate for use as a key intermediate in:

- **Pharmaceutical Development:** As a building block for creating analogues of existing drugs. The isopropyl group can modulate lipophilicity and metabolic stability, potentially improving the pharmacokinetic profile of a lead compound.^[2]
- **Agrochemicals:** The parent molecule, 2-fluoro-5-nitroaniline, is a known intermediate for herbicides.^{[3][4]} The N-isopropyl derivative could be used to develop new pesticides with altered efficacy or environmental persistence.
- **Dyes and Pigments:** Used in the synthesis of azo dyes, the structural modifications would alter the final color and material properties of the dye.^[2]

Section 5: Safety and Handling

While no specific safety data sheet (SDS) exists for this compound, a robust safety assessment can be made based on its precursor, 2-fluoro-5-nitroaniline, and the added reagents.

- **Hazards of the Precursor:** 2-fluoro-5-nitroaniline is a flammable solid that causes skin and eye irritation and may cause respiratory irritation.^{[5][6]}
- **Hazards of Reagents:** 2-Bromopropane is a flammable liquid and is a suspected carcinogen and reproductive toxin.

- Predicted Hazards of Product: The product should be handled as a hazardous substance. It is likely to be a skin and eye irritant. Nitroaromatic compounds are often toxic and should be handled with care.

Recommended Handling Procedures:

- Always work in a well-ventilated chemical fume hood.
- Wear appropriate Personal Protective Equipment (PPE), including safety goggles, a lab coat, and nitrile gloves.[7]
- Avoid inhalation of dust or vapors.
- Keep away from heat, sparks, and open flames.[5]
- Ground all equipment when transferring solvents to prevent static discharge.

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